

An In-depth Technical Guide to Allyl Phenyl Sulfide

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Compound of Interest

Compound Name: *Allyl phenyl sulfide*

Cat. No.: *B1266259*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Allyl Phenyl Sulfide**, including its alternative names, physicochemical properties, detailed experimental protocols for its synthesis and purification, and key reaction pathways.

Alternative Names and Identifiers

Allyl phenyl sulfide is known by a variety of synonyms and systematic names in chemical literature and databases. A comprehensive list is provided below for easy reference.

Name Type	Name
Common Name	Allyl phenyl sulfide
IUPAC Name	(Allylthio)benzene
Synonyms	(2-Propen-1-ylthio)benzene[1]
	(Allylsulfanyl)benzene[2]
	3-(Phenylthio)prop-1-ene[2][3]
	3-(Phenylthio)propene[3][4]
	Allyl phenyl thioether[3][4]
	Phenyl 2-propenyl sulfide[2]
	Phenyl allyl sulfide[2][4]
	Phenyl allyl thioether[4]
	Sulfide, allyl phenyl[2][4]
CAS Number	5296-64-0[1][4][5]
Molecular Formula	C ₉ H ₁₀ S[1][3][5]

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **allyl phenyl sulfide**.

Property	Value
Molecular Weight	150.24 g/mol [1][3][5]
Density	1.024 g/mL at 20 °C[3]
Boiling Point	223-225 °C[3]
Melting Point	-48 to -46.5 °C[3]
Flash Point	>98 °C[3]
Refractive Index	n _{20/D} 1.572
Vapor Pressure	0.309 mmHg at 25 °C[3]

Experimental Protocols

This section provides detailed methodologies for the synthesis and purification of **allyl phenyl sulfide**.

Synthesis of Allyl Phenyl Sulfide via Thioetherification

This protocol describes the synthesis of **allyl phenyl sulfide** from thiophenol and allyl bromide.

Materials:

- Thiophenol
- 15% aqueous Sodium Hydroxide (NaOH) solution
- Allyl bromide
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a reaction vessel, heat a mixture of thiophenol and a 15% aqueous NaOH solution to 50 °C with rapid stirring.

- To this mixture, add allyl bromide dropwise over a period of 5 minutes.
- Continue heating the resulting cloudy mixture for an additional 40 minutes.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Extract the aqueous layer with diethyl ether.
- Wash the combined organic layers with water and then dry over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Remove the diethyl ether by evaporation under reduced pressure to yield the crude **allyl phenyl sulfide**.

Purification of Allyl Phenyl Sulfide

The crude product from the synthesis can be purified using the following method.

Materials:

- Crude **allyl phenyl sulfide**
- Diethyl ether (Et_2O)
- Aqueous alkali solution (e.g., NaOH)
- Water
- Anhydrous calcium chloride (CaCl_2)
- Alcoholic solution of lead(II) acetate

Procedure:

- Dissolve the crude **allyl phenyl sulfide** in diethyl ether.
- Wash the ethereal solution with an aqueous alkali solution, followed by water.

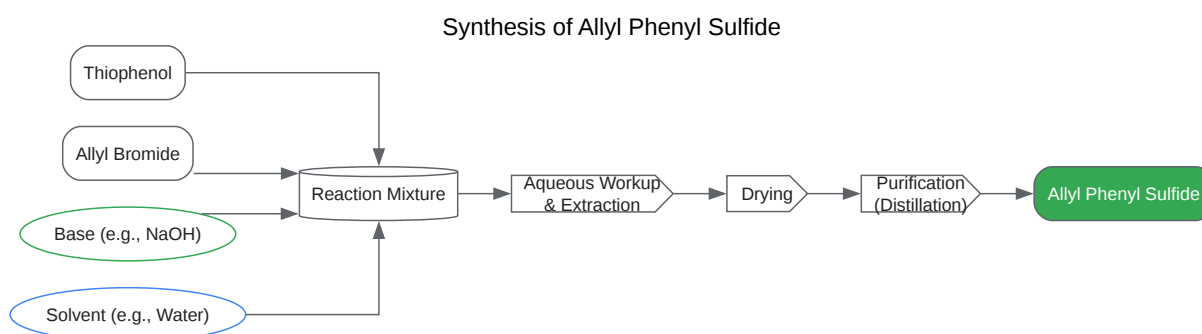
- Dry the washed solution over anhydrous calcium chloride.
- Evaporate the diethyl ether.
- Fractionally distill the residue, preferably under vacuum, to obtain pure **allyl phenyl sulfide**.
- Quality Control: The purified product should not form a precipitate when mixed with an alcoholic solution of lead(II) acetate.[2]

Signaling Pathways and Reaction Mechanisms

While specific biological signaling pathways involving direct interaction with **allyl phenyl sulfide** are not extensively documented, its chemical reactivity provides insight into potential biological interactions, such as those involving redox chemistry with thiols like glutathione.[6] A key chemical transformation it undergoes is the[1][2]-sigmatropic rearrangement.

Synthesis Workflow of Allyl Phenyl Sulfide

The following diagram illustrates the general workflow for the synthesis of **allyl phenyl sulfide**.



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